

# hazards of hex-2-enedinitrile H302 H319

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## Compound Focus: 2-Hexenedinitrile

CAS No.: 13042-02-9

Cat. No.: S1508165

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## Hazard Identification & First Aid

The table below summarizes the primary hazards and immediate first aid measures for hex-2-enedinitrile.

Hazard Aspect	Details
GHS Classification	Acute Toxicity (Category 4, Oral), Eye Irritation (Category 2) [1]
Signal Word	Warning [1]

| **Hazard Statements** | **H302:** Harmful if swallowed. **H319:** Causes serious eye irritation. [1] [2] [3] | | **Precautionary Statements (Prevention)** | P264: Wash hands/thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P280: Wear protective gloves/eye protection/face protection. [1] [3] | | **Precautionary Statements (Response)** | P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [1] | | **First Aid - Inhalation** | Move victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. [1] | | **First Aid - Skin Contact** | Take off contaminated clothing immediately and wash with soap and plenty of water. Consult a doctor. [1] | | **First Aid - Eye Contact** | Rinse with pure water for at least 15 minutes. Consult a doctor. [1] | | **First Aid - Ingestion** | Rinse mouth with water. **Do not induce vomiting.** Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. [1] |

## Frequently Asked Questions (FAQs)

### Q1: What personal protective equipment (PPE) is required when handling this substance?

- **A:** You must wear **tightly fitting safety goggles with side-shields** to protect your eyes from irritation. Wear **chemical impermeable gloves** and **fire-resistant, impervious clothing** to prevent skin contact. If exposure limits are exceeded or irritation occurs, use a **full-face respirator**. Always work in a well-ventilated place [1].

### Q2: How should hex-2-enedinitrile be stored safely?

- **A:** Store the container **tightly closed** in a **dry, cool, and well-ventilated place**. It must be **stored apart from foodstuff containers** or other incompatible materials [1].

### Q3: What should I do in case of a spill?

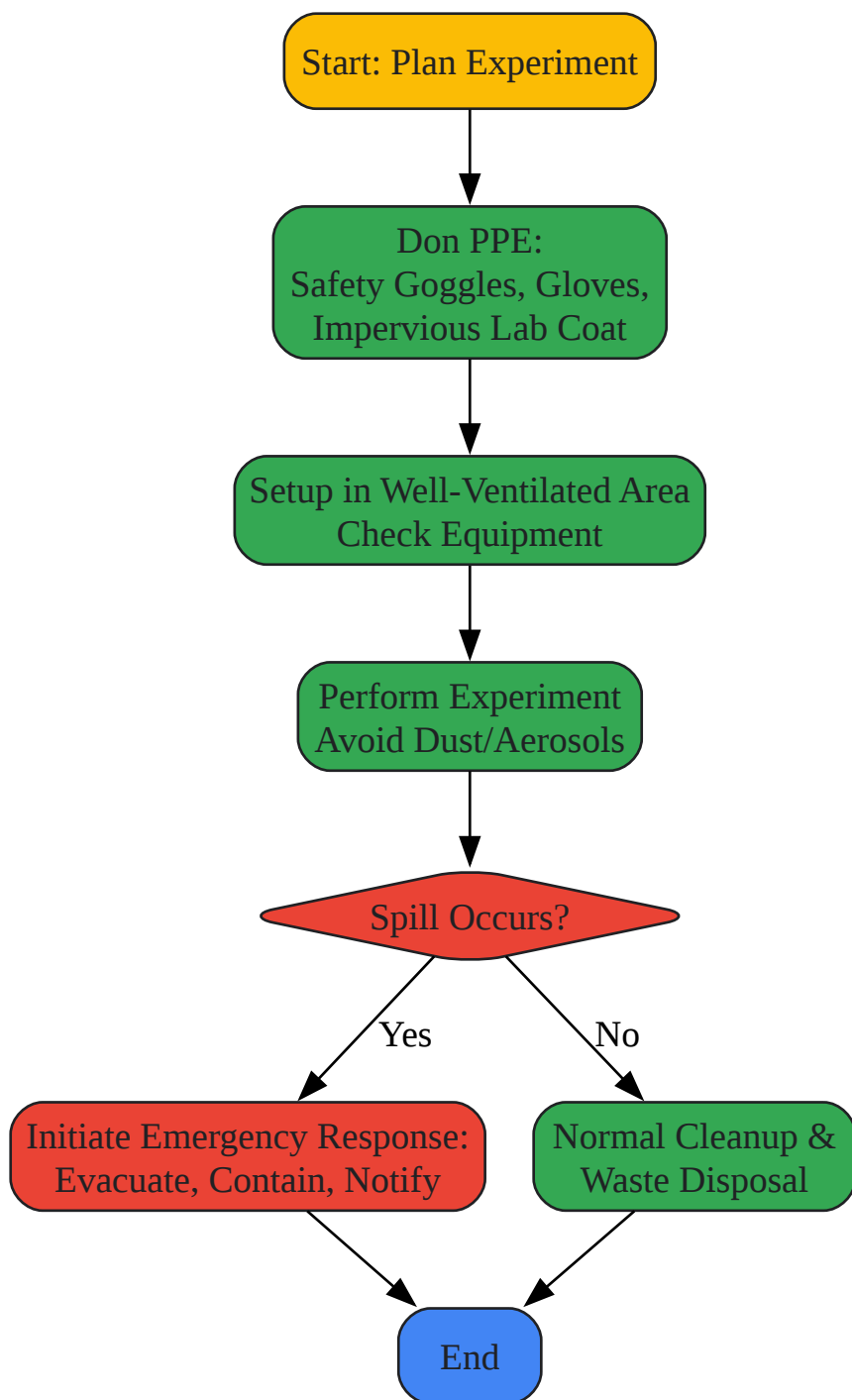
- **A:** Avoid dust formation and do not breathe vapors. **Evacuate personnel** and keep people upwind. Wear appropriate protective equipment. Prevent the chemical from entering drains or the environment. Collect the spilled material for disposal in a suitable, closed container. Use spark-proof tools and explosion-proof equipment [1].

### Q4: Is this substance listed on major chemical inventories?

- **A:** Yes, hex-2-enedinitrile is listed on the European Inventory (EINECS), the EC Inventory, and the United States TSCA Inventory [1].

## Experimental Handling Guide

The diagram below outlines the logical workflow for safely handling hex-2-enedinitrile in a laboratory setting.



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## Safety Data Summary

For your quick reference, the core physicochemical and regulatory data is summarized below.

Property	Detail
CAS No.	13042-02-9 [1] [2]
Molecular Formula	C <sub>6</sub> H <sub>6</sub> N <sub>2</sub> [1] [2]
Molecular Weight	106.13 g/mol [1] [2]
Melting Point	74 °C (in ethanol) [2]
Vapor Pressure	0.00136 mmHg at 25°C [1]
Relevant Identified Uses	For R&D use only. Not for medicinal, household, or other use. [1]

The information provided is based on the latest available Safety Data Sheet (SDS). Always refer to the **full SDS document** before working with any chemical.

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## References

1. - hex - 2 - enedinitrile Safety Data Sheet [chemicalbook.com]
2. hex-2-enedinitrile | 13042-02-9 [chemicalbook.com]
3. hex-2-enedinitrile | 13042-02-9 [amp.chemicalbook.com]

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